

Application Notes and Protocols for Arctigenin in Cell Culture

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Compound of Interest

Compound Name: *Arctigenin mustard*

Cat. No.: *B1665603*

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Introduction

Arctigenin is a bioactive lignan predominantly isolated from plants of the *Arctium* genus, commonly known as burdock.[1][2] It has garnered significant attention from the scientific community for its diverse pharmacological properties, including anti-inflammatory, anti-tumor, antioxidant, and antiviral activities.[3][4] In cell-based research, arctigenin serves as a valuable tool for investigating cellular mechanisms and signaling pathways. Studies have shown its ability to modulate key pathways such as NF- κ B, PI3K/Akt, MAPK, and JAK/STAT, making it a compound of interest in cancer, inflammation, and neurodegenerative disease research.[3][5][6][7]

Proper preparation of a stable, concentrated stock solution is the critical first step for obtaining reliable and reproducible results in cell culture experiments. This document provides a detailed protocol for preparing an arctigenin stock solution and summarizes essential data for its use.

Quantitative Data Summary

Arctigenin is a crystalline solid that exhibits poor solubility in aqueous solutions but is soluble in several organic solvents.[8] For cell culture applications, Dimethyl Sulfoxide (DMSO) is the most commonly used solvent due to its high solubilizing capacity and compatibility with most cell lines at low final concentrations.

Table 1: Properties and Solubility of Arctigenin

| Property | Value | Reference |
|-----------------------|--|------------|
| Molecular Formula | C ₂₁ H ₂₄ O ₆ | [8] |
| Molecular Weight | 372.4 g/mol | [8] |
| Appearance | Crystalline solid | [8] |
| Storage Temperature | -20°C | [8] |
| Solubility in DMSO | ≥12 mg/mL (~32.2 mM) to 74 mg/mL (~198.7 mM) | [8][9][10] |
| Solubility in DMF | ~20 mg/mL (~53.7 mM) | [8] |
| Solubility in Ethanol | ~0.5 mg/mL (~1.34 mM) | [8] |
| Aqueous Solubility | Sparingly soluble | [8] |

Note: The reported solubility in DMSO can vary. It is recommended to use fresh, anhydrous DMSO for maximum solubility.[9]

Experimental Protocols

This section details the procedure for preparing a 10 mM stock solution of arctigenin in DMSO, a common starting concentration for cell culture experiments.

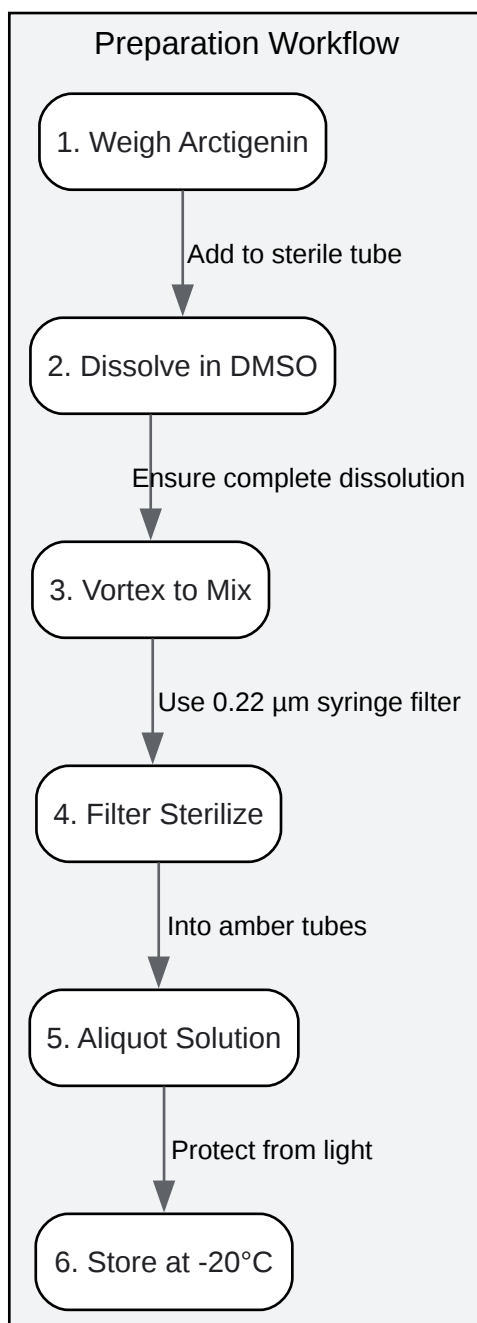
Materials and Equipment

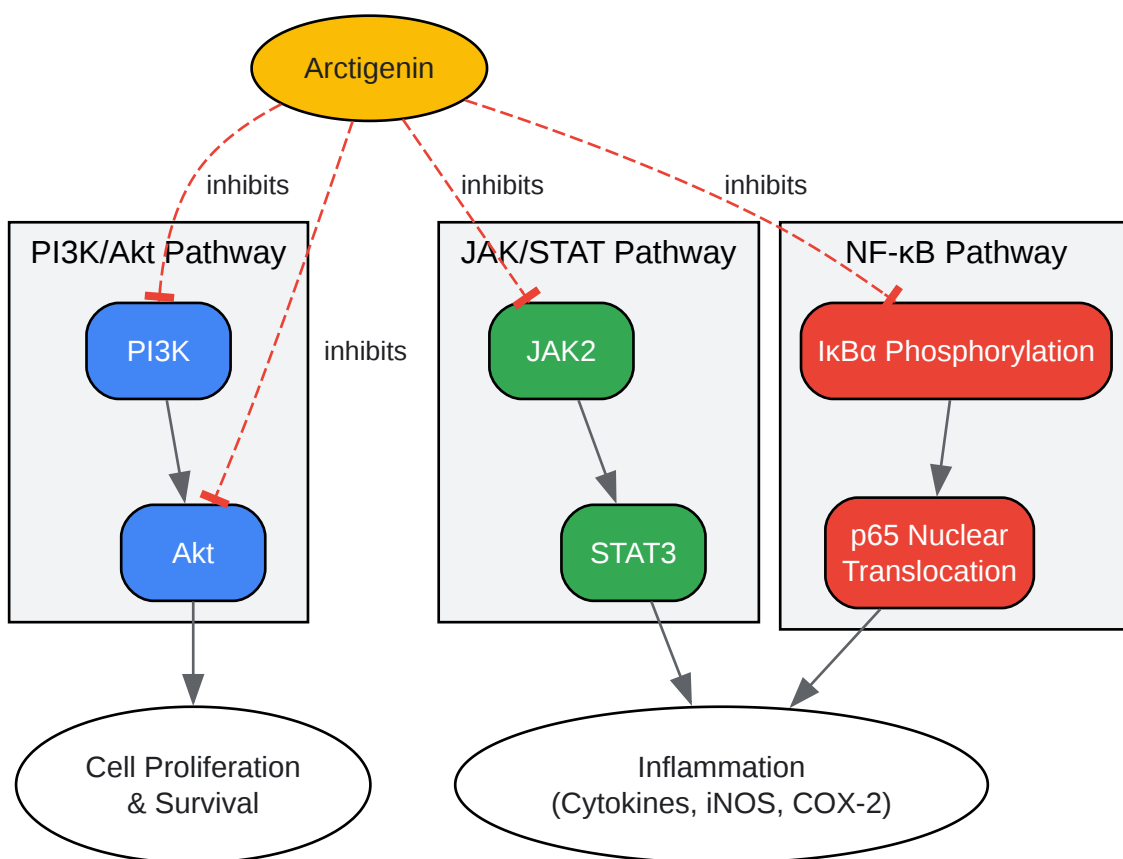
- Arctigenin powder (purity ≥95%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or foil-wrapped microcentrifuge tubes (1.5 mL)
- Sterile, polypropylene conical tubes (15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer

- Sterile syringe filters (0.22 μm pore size, PTFE or other DMSO-compatible membrane)
- Sterile syringes
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps for preparing a sterile arctigenin stock solution.





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